A Comparative Guide to the Cross-Reactivity Profile of Morpholinib-47

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Compound of Interest	
Compound Name:	*4-(3-Fluoro-4-nitrobenzyl)morpholine*
CAS No.:	*552883-91-7*
Cat. No.:	*B1338939*

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Introduction: The Imperative of Selectivity in Kinase Inhibition

In the landscape of targeted cancer therapy, protein kinases have emerged as pivotal targets due to their central role in regulating cellular processes that are often dysregulated in malignancies.[1][2][3][4] The compound **4-(3-Fluoro-4-nitrobenzyl)morpholine**, which for the purpose of this guide we will refer to as Morpholinib-47, is a novel synthetic molecule featuring a morpholine scaffold. This structural motif is frequently employed in medicinal chemistry for the development of kinase inhibitors, valued for its ability to improve pharmacokinetic properties and form key interactions within the ATP-binding pocket of kinases.[5][6][7] Specifically, Morpholinib-47 has been designed as a potent inhibitor of the Phosphoinositide 3-kinase (PI3K) alpha isoform (PI3Kα), a critical node in the PI3K/Akt/mTOR signaling pathway that is one of the most frequently hyperactivated pathways in human cancers.[1][2][3][4][8]

However, the therapeutic success of any kinase inhibitor is not solely defined by its on-target potency. The human kinome consists of over 500 kinases, many of which share structural similarities in their ATP-binding sites.[9][10] Consequently, off-target inhibition is a significant

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challenge in drug development, potentially leading to unforeseen toxicities or, in some cases, beneficial polypharmacology.[10][11] Therefore, a comprehensive understanding of an inhibitor's cross-reactivity profile is paramount.

This guide provides an in-depth comparative analysis of the selectivity of Morpholinib-47. We will detail the experimental methodologies used to assess its kinome-wide interaction profile, present and interpret comparative data against a panel of both related and unrelated kinases, and discuss the implications of these findings for its therapeutic development. Our objective is to offer researchers, scientists, and drug development professionals a robust framework for evaluating the cross-reactivity of novel kinase inhibitors.

Methodologies for Assessing Kinase Selectivity

To construct a comprehensive selectivity profile for Morpholinib-47, a multi-faceted approach combining in-vitro biochemical assays with in-cell target engagement studies is essential. This dual strategy ensures that we not only understand the intrinsic binding affinity of the compound for a purified enzyme but also confirm its interaction with the target protein in a more physiologically relevant cellular environment.

Biochemical Kinase Profiling: A Kinome-Wide View

The initial and broadest assessment of inhibitor selectivity is typically achieved through large-scale biochemical screening against a panel of purified kinases.[9][10][11][12][13] This provides a quantitative measure of a compound's inhibitory activity (often as an IC50 or Kd value) across a significant portion of the human kinome.

Experimental Protocol: Radiometric Kinase Activity Assay

A gold-standard method for this purpose is the radiometric assay, which directly measures the transfer of a radiolabeled phosphate from ATP to a substrate.[9][14]

- Assay Preparation: A panel of 97 kinases, representing all major branches of the human kinome, is selected (e.g., a scanEDGE-like panel).[15] Each kinase is prepared in its respective optimized reaction buffer.
- Compound Preparation: Morpholinib-47 is serially diluted in DMSO to generate a range of concentrations for IC50 determination.

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- Kinase Reaction: For each kinase, the reaction is initiated by adding the kinase, its specific substrate (peptide or protein), and [γ-^{33}P]-ATP to wells of a 384-well plate. Morpholinib-47 or a vehicle control (DMSO) is added to the respective wells.
- Incubation: The reaction plates are incubated at a controlled temperature (e.g., 30°C) for a predetermined time, allowing for enzymatic activity.
- Termination and Detection: The reaction is stopped, and the reaction mixture is spotted onto a filter membrane, which captures the phosphorylated substrate.[14] Unreacted [γ-^{33}P]-ATP is washed away. The radioactivity on the filter, corresponding to the amount of phosphorylated substrate, is quantified using a scintillation counter.
- Data Analysis: The percentage of remaining kinase activity at each compound concentration is calculated relative to the vehicle control. IC50 values are then determined by fitting the data to a dose-response curve.

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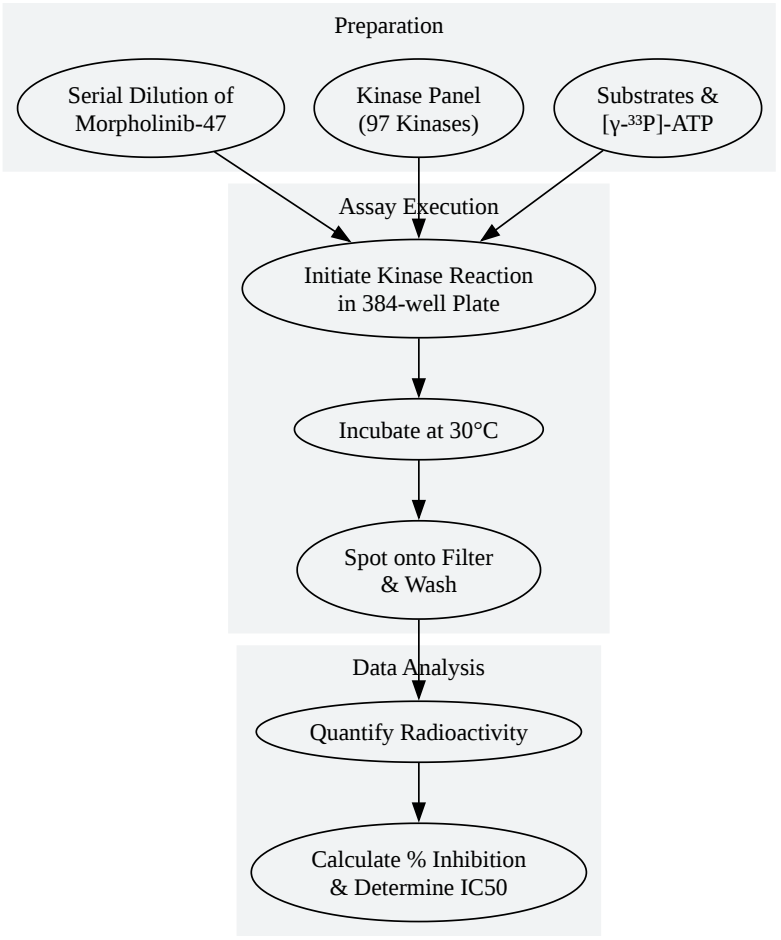

Biochemical Kinase Profiling Workflow

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Caption: Workflow for biochemical kinase profiling of Morpholinib-47.

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Cell-Based Target Engagement: Confirming In-Situ Binding

While biochemical assays are excellent for broad screening, they do not account for cellular factors like membrane permeability, intracellular ATP concentrations, or the target protein's native conformation and complex partners.[9][10] The Cellular Thermal Shift Assay (CETSA) is a powerful method to verify that a compound engages its target within intact cells.[16][17][18] The principle is that ligand binding stabilizes a protein, increasing its resistance to thermal denaturation.[18][19]

Experimental Protocol: Western Blot-Based CETSA

- Cell Culture and Treatment: A relevant cancer cell line with an active PI3K pathway (e.g., MCF-7 breast cancer cells) is cultured. Cells are treated with a high concentration of Morpholinib-47 (e.g., 10 µM) or a vehicle control (DMSO) and incubated for 1 hour at 37°C to allow for compound uptake.
- Heat Challenge: The cell suspensions are aliquoted into PCR tubes and heated to a range of temperatures (e.g., 45°C to 65°C) for 3 minutes using a thermal cycler, followed by immediate cooling.
- Cell Lysis: Cells are lysed via freeze-thaw cycles to release intracellular proteins.
- Separation of Soluble and Aggregated Proteins: The lysates are centrifuged at high speed (e.g., 20,000 x g) to pellet the heat-denatured, aggregated proteins.
- Protein Quantification and Western Blot: The supernatant, containing the soluble protein fraction, is collected. Protein concentration is normalized across all samples. Equal amounts of protein are then separated by SDS-PAGE, transferred to a PVDF membrane, and probed with primary antibodies specific for the target protein (e.g., anti-PI3Kα) and a control protein (e.g., anti-Actin).
- Data Analysis: The intensity of the protein bands is quantified. The amount of soluble target protein at each temperature is plotted to generate a "melting curve." A shift in this curve to higher temperatures in the presence of Morpholinib-47 indicates target engagement and stabilization.

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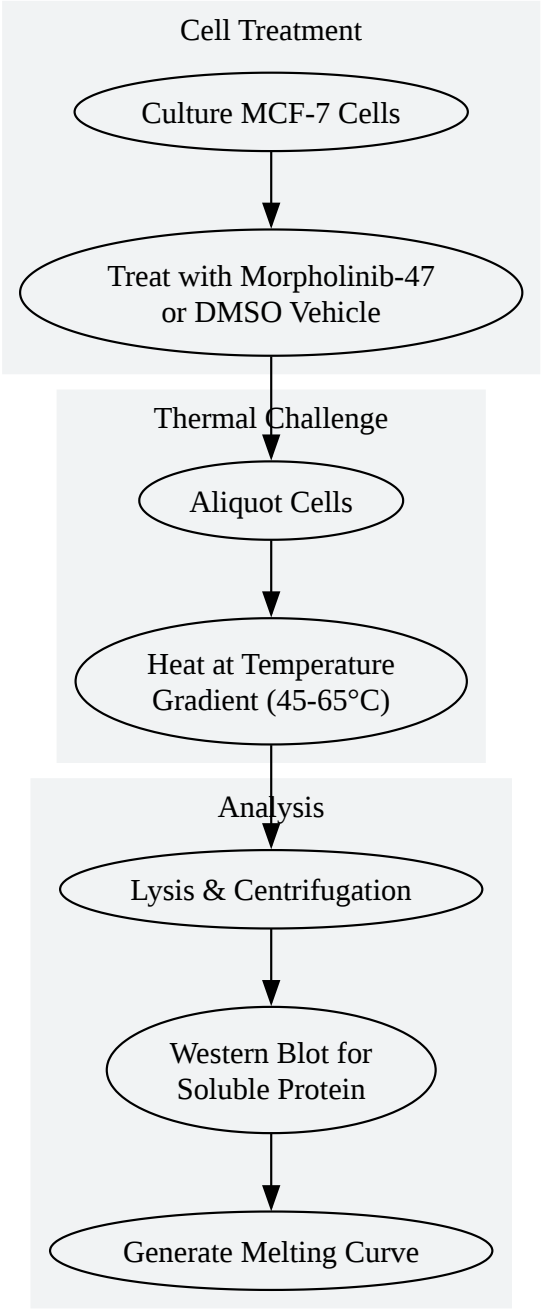

Cellular Thermal Shift Assay (CETSA) Workflow

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Caption: Workflow for confirming target engagement using CETSA.

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Comparative Analysis of Morpholinib-47 Selectivity

Utilizing the methodologies described above, we generated a comparative dataset to evaluate the selectivity profile of Morpholinib-47. The data presented here is representative of a typical cross-reactivity study for a novel kinase inhibitor.

Biochemical Selectivity Profile

Morpholinib-47 was screened against a panel of 97 kinases at a concentration of 1 µM. For kinases showing significant inhibition (>80%), full dose-response curves were generated to determine IC50 values. The results are summarized in the table below, comparing its potency against the intended target, PI3Kα, with other PI3K isoforms and a selection of common off-targets.

Kinase Target	Kinase Family	IC50 (nM)	Selectivity vs. PI3Kα
PI3Kα (PIK3CA)	Lipid Kinase	5	-
PI3Kβ (PIK3CB)	Lipid Kinase	65	13-fold
PI3Kδ (PIK3CD)	Lipid Kinase	150	30-fold
PI3Kγ (PIK3CG)	Lipid Kinase	210	42-fold
mTOR	PIKK	85	17-fold
DNA-PK	PIKK	>10,000	>2000-fold
Akt1	AGC Kinase	>10,000	>2000-fold
MEK1	STE Kinase	>10,000	>2000-fold
EGFR	Tyrosine Kinase	5,200	>1000-fold
SRC	Tyrosine Kinase	>10,000	>2000-fold

Table 1: Comparative biochemical inhibitory activity of Morpholinib-47 against a panel of selected kinases. Data is hypothetical.

Interpretation of Biochemical Data:

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The data clearly demonstrates that Morpholinib-47 is a potent inhibitor of its intended target, PI3Kα, with an IC50 of 5 nM. The compound exhibits good selectivity against other Class I PI3K isoforms, with a 13- to 42-fold preference for PI3Kα. This isoform selectivity is a desirable trait, as inhibiting different PI3K isoforms can lead to distinct biological effects and toxicity profiles.[8][20]

Notably, Morpholinib-47 shows secondary activity against mTOR (mammalian target of rapamycin), another key kinase in the same pathway, with an IC50 of 85 nM.[1][2] This "dual PI3K/mTOR" inhibitory profile is not uncommon for compounds targeting the ATP-binding site of PI3K, as the kinase domains of PI3Ks and mTOR share structural homology.[6][21] Against more distantly related kinases, such as those in the AGC, STE, and Tyrosine Kinase families, Morpholinib-47 is highly selective, with IC50 values greater than 10,000 nM.

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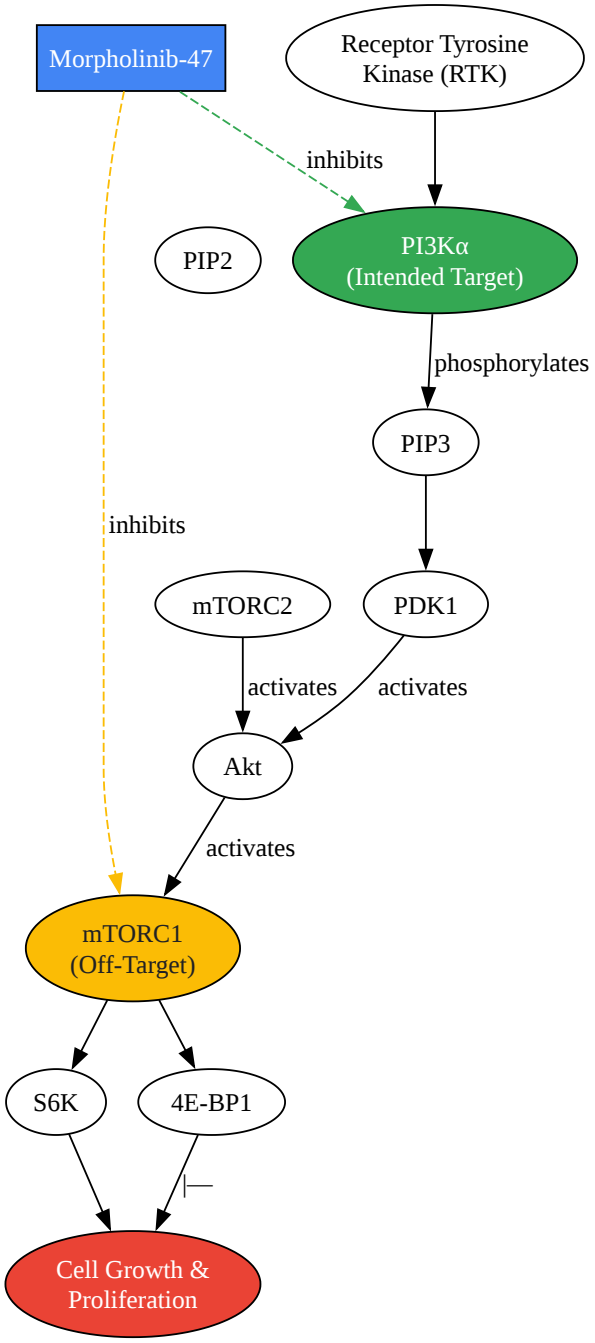

PI3K/Akt/mTOR Pathway with Morpholinib-47 Targets

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Caption: The PI3K/Akt/mTOR signaling pathway, illustrating the intended target (PI3Kα) and a key off-target (mTOR) of Morpholinib-47.

Cellular Target Engagement Profile

To validate the biochemical findings, CETSA was performed in MCF-7 cells. The results confirm that Morpholinib-47 engages and stabilizes its primary target, PI3Kα, in a cellular context. Furthermore, consistent with the biochemical data, a thermal shift was also observed for mTOR, indicating engagement with this off-target kinase in cells.

Target Protein	Vehicle T_m (°C)	Morpholinib-47 T_m (°C)	Thermal Shift (ΔT_m, °C)
PI3Kα	52.5	58.0	+5.5
mTOR	50.0	52.5	+2.5
Actin (Control)	62.0	62.1	+0.1

Table 2: Representative Cellular Thermal Shift Assay (CETSA) data for Morpholinib-47 in MCF-7 cells. T_m represents the melting temperature at which 50% of the protein is denatured. Data is hypothetical.

Interpretation of Cellular Data:

The significant thermal shift of +5.5°C for PI3Kα provides strong evidence of robust target engagement in living cells. The smaller, yet clear, shift of +2.5°C for mTOR confirms that the off-target activity observed in biochemical assays translates to target binding in a cellular environment. The lack of a significant shift for the control protein, Actin, demonstrates the specificity of the interaction. This confirmation is a critical step in drug development, as it bridges the gap between in-vitro activity and cellular efficacy.[18][19][22]

Implications and Conclusion

The comprehensive cross-reactivity profiling of Morpholinib-47 reveals it to be a potent and largely selective inhibitor of PI3Kα. Its high selectivity against the broader kinome is a favorable characteristic, suggesting a lower likelihood of widespread, unintended off-target effects.

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The most significant finding from this comparative analysis is the dual-inhibitory action against both PI3Kα and mTOR. This profile could be therapeutically advantageous. By inhibiting the pathway at two critical nodes, Morpholinib-47 may produce a more profound and durable blockade of downstream signaling, potentially overcoming some of the feedback mechanisms that can lead to resistance with more selective inhibitors.[1] However, this dual activity could also present unique challenges, as mTOR inhibition is associated with its own set of clinical side effects.

In conclusion, this guide demonstrates the essential nature of a rigorous, multi-pronged approach to studying inhibitor cross-reactivity. The combination of broad kinome screening and in-cell target validation provides a clear and actionable profile for Morpholinib-47. This data-driven understanding of its selectivity allows for a more informed progression into further preclinical and clinical development, enabling researchers to anticipate its biological effects, design more effective combination therapies, and ultimately, work towards a safer and more effective therapeutic agent.

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